

3-Chloro-5-methoxybenzaldehyde safety and hazards.

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Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzaldehyde

Cat. No.: B070759

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An In-Depth Technical Guide to the Safety and Hazards of **3-Chloro-5-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and hazards associated with **3-Chloro-5-methoxybenzaldehyde** (CAS No: 164650-68-4), a key intermediate in pharmaceutical synthesis and chemical research. Adherence to the protocols and recommendations outlined herein is critical to ensure the safety of laboratory personnel and the integrity of research outcomes.

Compound Profile and Significance

3-Chloro-5-methoxybenzaldehyde is a substituted aromatic aldehyde. Its molecular structure, featuring a chlorine atom and a methoxy group on the benzaldehyde ring, makes it a versatile building block in organic synthesis.

Table 1: Chemical and Physical Properties of **3-Chloro-5-methoxybenzaldehyde**

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2]
Molecular Weight	170.59 g/mol	[1][2]
Appearance	Solid	[1]
CAS Number	164650-68-4	[2][3]
SMILES String	<chem>COC1=CC(C=O)=CC(Cl)=C1</chem>	[1]
InChI Key	BMSBBELFYSAOR- UHFFFAOYSA-N	[1]

GHS Hazard Identification and Classification

3-Chloro-5-methoxybenzaldehyde is classified under the Globally Harmonized System (GHS) with the following hazards.[2][3] It is imperative to understand these classifications to implement appropriate safety measures.

- Pictogram: GHS07 - Exclamation Mark[1]
- Signal Word: Warning[1][3]

Hazard Statements:

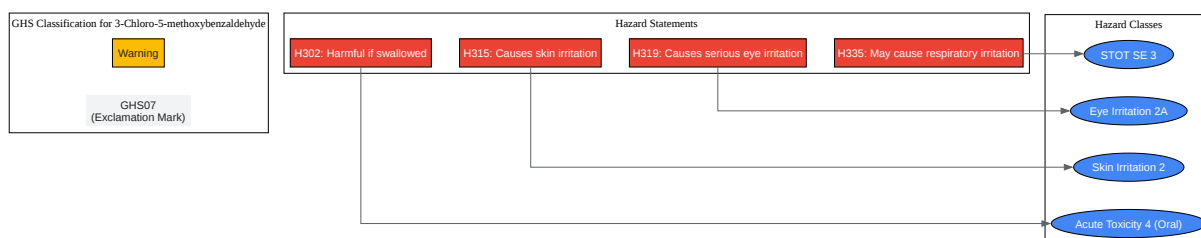
- H302: Harmful if swallowed.[1][2][3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Hazard Classes:

- Acute Toxicity, Oral: Category 4[2][3]
- Skin Irritation: Category 2[2][3]

- Eye Irritation: Category 2A[2]
- Specific Target Organ Toxicity (Single Exposure); Respiratory tract irritation: Category 3[2][3]

The following diagram illustrates the GHS hazard profile for **3-Chloro-5-methoxybenzaldehyde**.



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Caption: GHS Hazard Profile of **3-Chloro-5-methoxybenzaldehyde**.

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing exposure risks.

Handling

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood.[3]

- Personal Hygiene: Avoid contact with skin, eyes, and clothing.^{[4][5]} Do not eat, drink, or smoke when using this product.^[3] Wash hands thoroughly after handling.^[3]
- Dust Formation: As a solid, care must be taken to avoid the formation of dust and aerosols.^[4]

Storage

- Container: Keep the container tightly closed in a dry and cool place.^{[3][6]}
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.^[7]

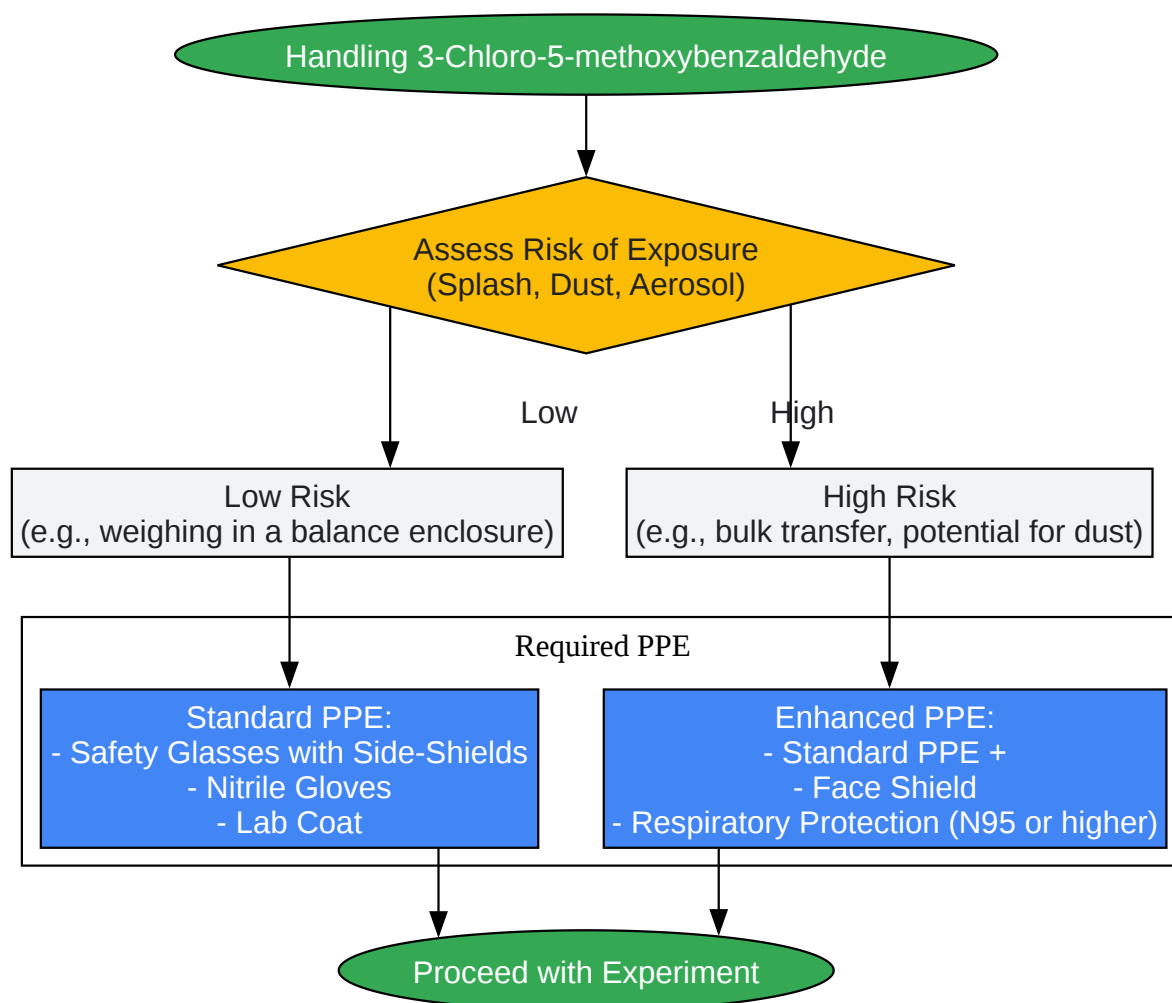
Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are non-negotiable when working with **3-Chloro-5-methoxybenzaldehyde**.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield may be necessary for splash hazards.[7][8]	Prevents eye irritation from dust particles or splashes.[2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[8] A lab coat or chemical-resistant apron should be worn.[8][9]	Protects against skin irritation upon contact.[2][3] Gloves should be inspected before use and disposed of properly after handling.[7]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[5] Use of a respirator should be part of a comprehensive respiratory protection program.[9]	Mitigates the risk of respiratory irritation from inhaling dust particles.[2][3]

The following workflow outlines the decision-making process for selecting appropriate PPE.



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Caption: PPE Selection Workflow.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3]

- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[3]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Methods for Cleaning Up: Sweep up and shovel into a suitable, closed container for disposal.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen chloride gas.[7]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Toxicological and Ecological Information

While comprehensive toxicological data is not fully available, the GHS classification indicates that **3-Chloro-5-methoxybenzaldehyde** is harmful if swallowed and causes skin, eye, and respiratory irritation.[1][2][3] The ecotoxicological effects have not been fully investigated, and release into the environment should be avoided.[6]

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[3]

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- To cite this document: BenchChem. [3-Chloro-5-methoxybenzaldehyde safety and hazards.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070759#3-chloro-5-methoxybenzaldehyde-safety-and-hazards]

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